

molecular structure and properties of 9-keto Fluprostenol

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An In-Depth Technical Guide on the Molecular Structure and Properties of **9-keto Fluprostenol**

Abstract

9-keto Fluprostenol, also widely known as Latanoprost acid, is a potent and selective prostaglandin F2α analogue. It is the active metabolite of the prodrug Latanoprost, a first-line treatment for open-angle glaucoma and ocular hypertension. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and pharmacological characteristics of **9-keto Fluprostenol**. Detailed information on its mechanism of action, receptor binding affinity, and the associated signaling pathways are presented. Furthermore, this document outlines key experimental methodologies for its characterization and provides a summary of its quantitative properties in a structured format for researchers, scientists, and professionals in drug development.

Molecular Structure and Physicochemical Properties

9-keto Fluprostenol is a synthetic prostaglandin analogue characterized by a cyclopentane ring with two aliphatic side chains. The presence of a ketone group at the C-9 position is a key structural feature.

Table 1: Physicochemical Properties of 9-keto Fluprostenol



Property	Value	Refe
IUPAC Name	(Z)-7-[(1R,2R,3R,5S)-3,5-dihydroxy-2-[(3R)-3-hydroxy-5-phenylpentyl]cyclopentyl]hept-5-enoic acid	
Synonyms	Latanoprost acid, PhXA85	_
Chemical Formula	C26H40O5	_
Molecular Weight	432.6 g/mol	_
Appearance	White to off-white solid	_
Solubility	Soluble in DMSO, ethanol, and methanol. Sparingly soluble in water.	
рКа	Approximately 4.7	_
logP	4.3	

Pharmacological Properties

9-keto Fluprostenol is a highly selective agonist for the prostaglandin F receptor (FP receptor), which is a member of the G-protein coupled receptor (GPCR) family. Its therapeutic effect in glaucoma stems from its ability to lower intraocular pressure (IOP).

Table 2: Pharmacological Profile of 9-keto Fluprostenol



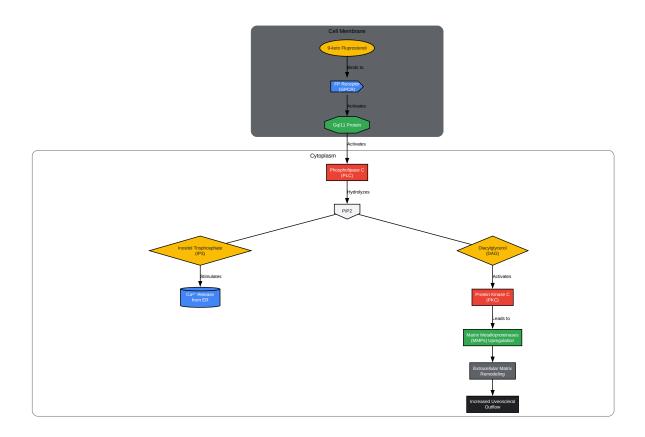
Parameter	Value	Reference
Primary Target	Prostaglandin F Receptor (FP)	
Mechanism of Action	Selective FP receptor agonist	_
Therapeutic Use	Treatment of open-angle glaucoma and ocular hypertension	
Receptor Binding Affinity (Ki)	High affinity for the FP receptor	-
Effect on Intraocular Pressure	Reduces IOP by increasing uveoscleral outflow of aqueous humor	-

Mechanism of Action and Signaling Pathways

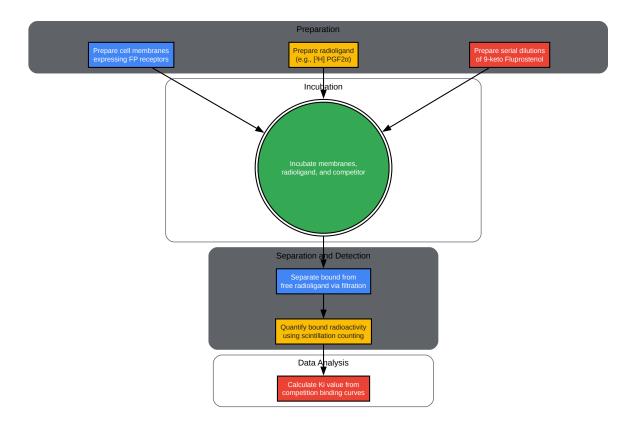
Upon binding to the FP receptor in the ciliary muscle and other tissues of the eye, **9-keto Fluprostenol** activates the Gq/11 class of G-proteins. This initiates a downstream signaling cascade that leads to the remodeling of the extracellular matrix in the uveoscleral pathway, thereby increasing the outflow of aqueous humor and reducing IOP.

Signaling Pathway of 9-keto Fluprostenol









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